

# "4-tert-Butyl-2-nitrophenol" molecular structure and formula

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 4-tert-Butyl-2-nitrophenol

Cat. No.: B1265401

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## An In-depth Technical Guide to 4-tert-Butyl-2-nitrophenol

This technical guide provides a comprehensive overview of the molecular structure, properties, synthesis, and potential metabolic pathways of **4-tert-Butyl-2-nitrophenol**. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

### Molecular Structure and Identification

**4-tert-Butyl-2-nitrophenol** is an aromatic organic compound characterized by a phenol ring substituted with a tert-butyl group at position 4 and a nitro group at position 2.

Molecular Formula:  $C_{10}H_{13}NO_3$ [\[1\]](#)[\[2\]](#)[\[3\]](#)

IUPAC Name: **4-tert-butyl-2-nitrophenol**[\[1\]](#)

SMILES String: CC(C)(C)c1ccc(O)c(c1)[N+](=O)[O-][\[4\]](#)

CAS Number: 3279-07-0[\[1\]](#)[\[2\]](#)[\[4\]](#)

### Physicochemical Properties

A summary of the key physicochemical properties of **4-tert-Butyl-2-nitrophenol** is presented in the table below.

Property	Value	Reference
Molecular Weight	195.22 g/mol	[2][3][4]
Melting Point	27-29 °C	[3][4]
Boiling Point	97 °C at 1 mmHg	[3][4]
Density	1.12 g/mL at 25 °C	[3][4]
Appearance	Orange to Amber to Dark red clear liquid	
Solubility	Expected to be highly soluble in water	[5]

## Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **4-tert-Butyl-2-nitrophenol**. While detailed peak assignments are not readily available in the searched literature, the availability of various spectra has been confirmed.

Spectrum Type	Availability
<sup>1</sup> H NMR	Available[6][7]
<sup>13</sup> C NMR	Available[1][2]
Infrared (IR)	Available[8]
Mass Spectrometry (MS)	Available

## Experimental Protocols

### Synthesis of 4-tert-Butyl-2-nitrophenol

A common method for the synthesis of **4-tert-Butyl-2-nitrophenol** is through the nitration of 4-tert-butylphenol.

#### Materials:

- 4-tert-butylphenol
- Ethyl acetate
- Nitric acid
- Water
- Sodium nitrite (catalytic amount)
- 1N Hydrochloric acid (HCl)
- Magnesium sulfate ( $\text{MgSO}_4$ )

#### Procedure:[\[4\]](#)

- Dissolve 4-tert-butylphenol (0.2 mole) in 200 mL of ethyl acetate in a 600-mL round-bottomed flask equipped with a mechanical stirrer.
- Cool the mixture to  $0^\circ\text{C}$ .
- Add a solution of nitric acid (13 mL in 13 mL of water) dropwise over 10 minutes.
- Add a catalytic amount of sodium nitrite.
- Stir the reaction mixture for 45 minutes.
- Wash the reaction mixture with an excess of 1N HCl.
- Separate the organic layer and dry it over  $\text{MgSO}_4$ .
- Remove the solvent under reduced pressure to yield **4-tert-Butyl-2-nitrophenol**.

## Analytical Methods

Thin Layer Chromatography (TLC) can be employed for the separation and analysis of nitrophenol isomers. For instance, 2-nitrophenol and 4-nitrophenol can be separated using

TLC. This technique can be adapted to monitor the progress of the synthesis of **4-tert-Butyl-2-nitrophenol** and to assess the purity of the final product.

## Reactivity and Applications

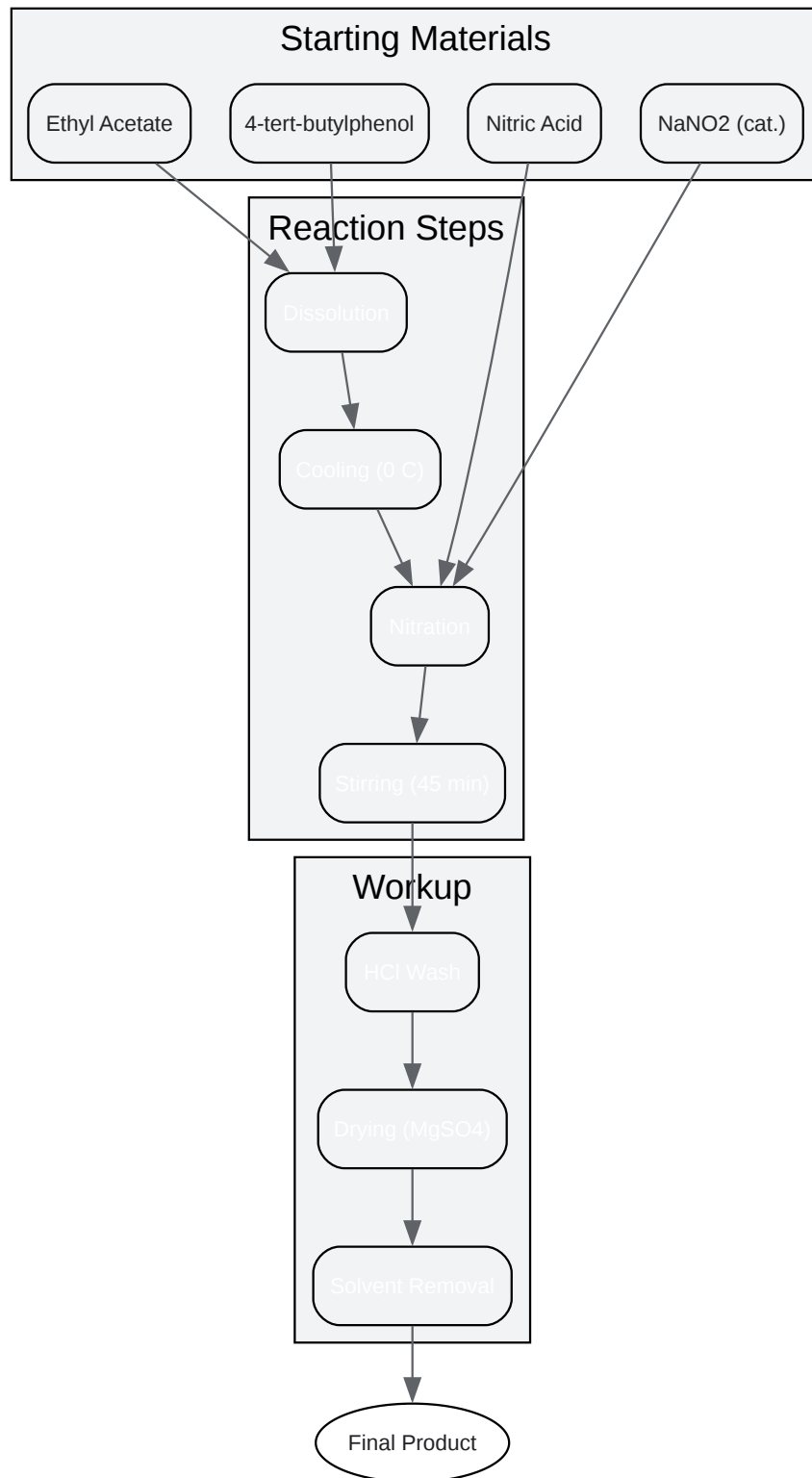
**4-tert-Butyl-2-nitrophenol** serves as a valuable intermediate in organic synthesis. It can be used in the preparation of other compounds, such as (2-hydroxy-3-nitro-5-tert-butylbenzyl)trimethylammonium iodide.[3] Additionally, its structural motif is found in compounds with antioxidant properties.[9]

## Visualizations

### Synthesis Workflow

The following diagram illustrates the workflow for the synthesis of **4-tert-Butyl-2-nitrophenol**.

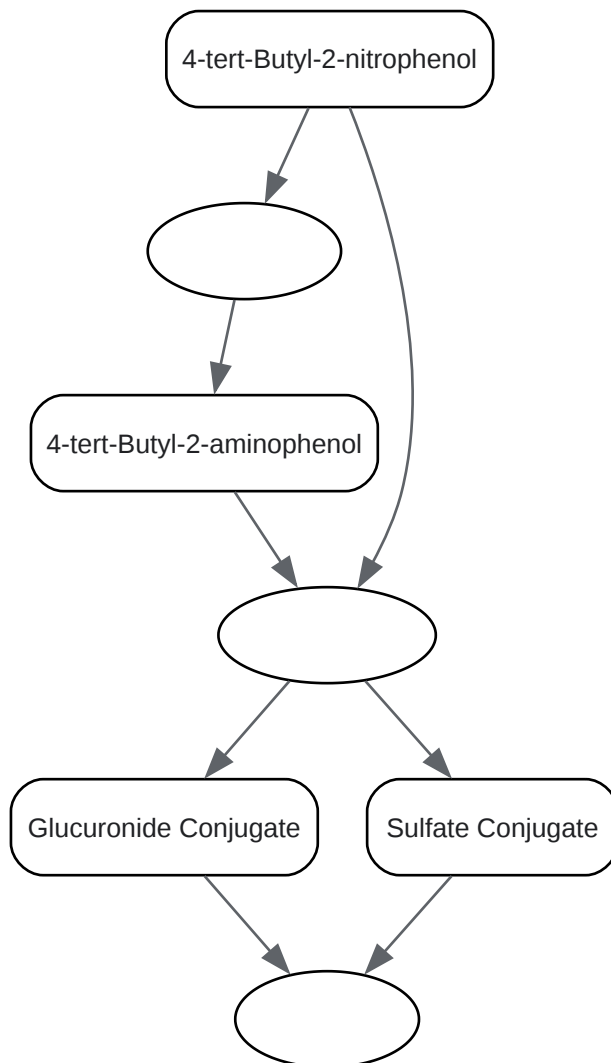
## Synthesis of 4-tert-Butyl-2-nitrophenol

[Click to download full resolution via product page](#)Caption: Workflow for the synthesis of **4-tert-Butyl-2-nitrophenol**.

## Proposed Metabolic Pathway

Based on the known metabolic pathways of nitrophenols, a proposed metabolic pathway for **4-tert-Butyl-2-nitrophenol** is depicted below. The primary transformations involve the reduction of the nitro group and conjugation reactions to facilitate excretion.

### Proposed Metabolic Pathway of 4-tert-Butyl-2-nitrophenol



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Caption: Proposed metabolic pathway of **4-tert-Butyl-2-nitrophenol**.

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